Structural Analysis & Characterization Guide: 2-Methyl-3-(trifluoromethyl)benzenesulfonyl Chloride

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Compound of Interest

Compound Name:	*2-Methyl-3-(trifluoromethyl)benzenesulfonyl chloride*
CAS No.:	*1191545-46-6*
Cat. No.:	*B1452933*

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Part 1: Executive Summary & Molecular Architecture

2-Methyl-3-(trifluoromethyl)benzenesulfonyl chloride represents a specialized scaffold in medicinal chemistry, particularly valuable for introducing lipophilic, metabolically stable motifs into kinase inhibitors and GPCR ligands. Its structural uniqueness lies in the 1,2,3-vicinal substitution pattern, where the methyl group acts as a steric gatekeeper between the electrophilic sulfonyl chloride and the electron-withdrawing trifluoromethyl group.

This guide provides a definitive framework for the structural validation, purity assessment, and reactivity profiling of this compound. Unlike standard reagents, the steric congestion of the ortho-methyl group necessitates modified analytical protocols to prevent artifact generation during characterization.

Molecular Architecture Analysis

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The compound features a benzene core with three contiguous substituents:

- Position 1 (Sulfonyl Chloride): The reactive warhead.
- Position 2 (Methyl): The steric "buttress." It forces the sulfonyl group out of coplanarity with the aromatic ring, potentially reducing conjugation but increasing ground-state energy.
- Position 3 (Trifluoromethyl): A strong

  -electron withdrawing group (EWG) that activates the ring and modulates the pKa of subsequent sulfonamides.

Electronic vs. Steric Conflict:

- Electronic: The

  and

  groups are mutually electron-withdrawing, creating an electron-deficient aromatic ring susceptible to nucleophilic aromatic substitution (

) under extreme conditions, though the primary reactivity remains at the sulfur atom.
- Steric: The 2-methyl group hinders the trajectory of incoming nucleophiles (

  -like attack at Sulfur), making this compound significantly more hydrolytically stable than benzenesulfonyl chloride, yet slower to react in derivatization.

Part 2: Analytical Characterization Strategy

To validate the identity of **2-Methyl-3-(trifluoromethyl)benzenesulfonyl chloride**, a multi-modal approach is required. Single-method analysis is insufficient due to potential isomers (e.g., 2-methyl-5-trifluoromethyl) that share identical mass specs.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for confirming the regiochemistry of the 1,2,3-substitution.

- Solvent Selection:

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(anhydrous) is mandatory. DMSO-

often contains residual water which will hydrolyze the acid chloride to the sulfonic acid in situ, leading to confusing spectra.

- Predicted Spectral Signature:

Nucleus	Feature	Chemical Shift ( )	Multiplicity	Structural Assignment
H	Ar-H (Pos 4,5,6)	7.50 – 8.20 ppm	Multiplet (ABC system)	Aromatic protons. Look for a doublet at ~8.0+ ppm for H6 (ortho to SO2Cl).
H	Ar-CH	2.60 – 2.80 ppm	Singlet (broadened)	Methyl group. Deshielded by ortho-SO2Cl and meta-CF3.
F	-CF	-61.0 to -63.0 ppm	Singlet	Characteristic trifluoromethyl resonance.
C	C-SO Cl	~142 ppm	Quaternary	Ipso-carbon attached to sulfur.
C	C-F	~123 ppm	Quartet (Hz)	Carbon of the CF3 group.[1]

Critical Quality Attribute (CQA): In the

H NMR, the integration ratio of Aromatic : Methyl must be exactly 3:3. Any deviation suggests hydrolysis (sulfonic acid formation often shifts the methyl peak) or solvent contamination.

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2. Vibrational Spectroscopy (FT-IR)

IR is used to confirm the functional group integrity (SO2Cl vs SO3H).

- : Strong band at 1365–1385 cm

  .

- : Strong band at 1170–1190 cm

  .

- Absence of OH: A broad stretch at 3400 cm

  indicates hydrolysis to the sulfonic acid.

3. Mass Spectrometry (GC-MS)

Direct injection is possible but requires a dry, inert system.

- Molecular Ion (

  ): 258/260 Da (due to

  isotope pattern, 3:1 ratio).

- Fragmentation:

  - : Loss of chlorine (observed at m/z ~223).
  - : Aryl cation (observed at m/z ~159).

Part 3: Experimental Protocols

Protocol A: Self-Validating Purity Assessment (Derivatization HPLC)

Direct HPLC analysis of sulfonyl chlorides is unreliable due to on-column hydrolysis. This protocol converts the analyte to a stable sulfonamide for accurate quantification.

Reagents:

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- Analyte: **2-Methyl-3-(trifluoromethyl)benzenesulfonyl chloride** (~50 mg)
- Nucleophile: Morpholine (1.5 eq, excess)
- Solvent: Dichloromethane (DCM, anhydrous)

Methodology:

- Dissolution: Dissolve 50 mg of the sulfonyl chloride in 2 mL dry DCM.
- Addition: Add 1.5 equivalents of morpholine dropwise. The reaction is exothermic; the ortho-methyl group may slow this, so allow 15 minutes stirring at RT (vs. 5 mins for standard chlorides).
- Quench: Add 2 mL dilute HCl (1M) to remove excess morpholine.
- Extraction: Separate the organic layer, dry over

  , and filter.
- Analysis: Inject the stable morpholine-sulfonamide derivative onto HPLC (C18 column, ACN/Water gradient).
  - Why this works: Impurities in the original sample (e.g., sulfonic acid) will not react with morpholine to form the neutral sulfonamide and will elute at the solvent front (dead volume), allowing precise calculation of the active electrophile content.

Protocol B: Hydrolytic Stability Profiling

Determines the handling window in ambient air.

- Prepare a 10 mM solution in

  -Acetone containing 1%

  .
- Acquire

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H NMR spectra at

.

- Monitor the shift of the Methyl singlet.
  - Sulfonyl Chloride (Starting Material):

    ppm.
  - Sulfonic Acid (Hydrolysis Product):

    ppm (shielded due to loss of electron-withdrawing Cl).
- Plot the ratio of integration to determine the half-life (

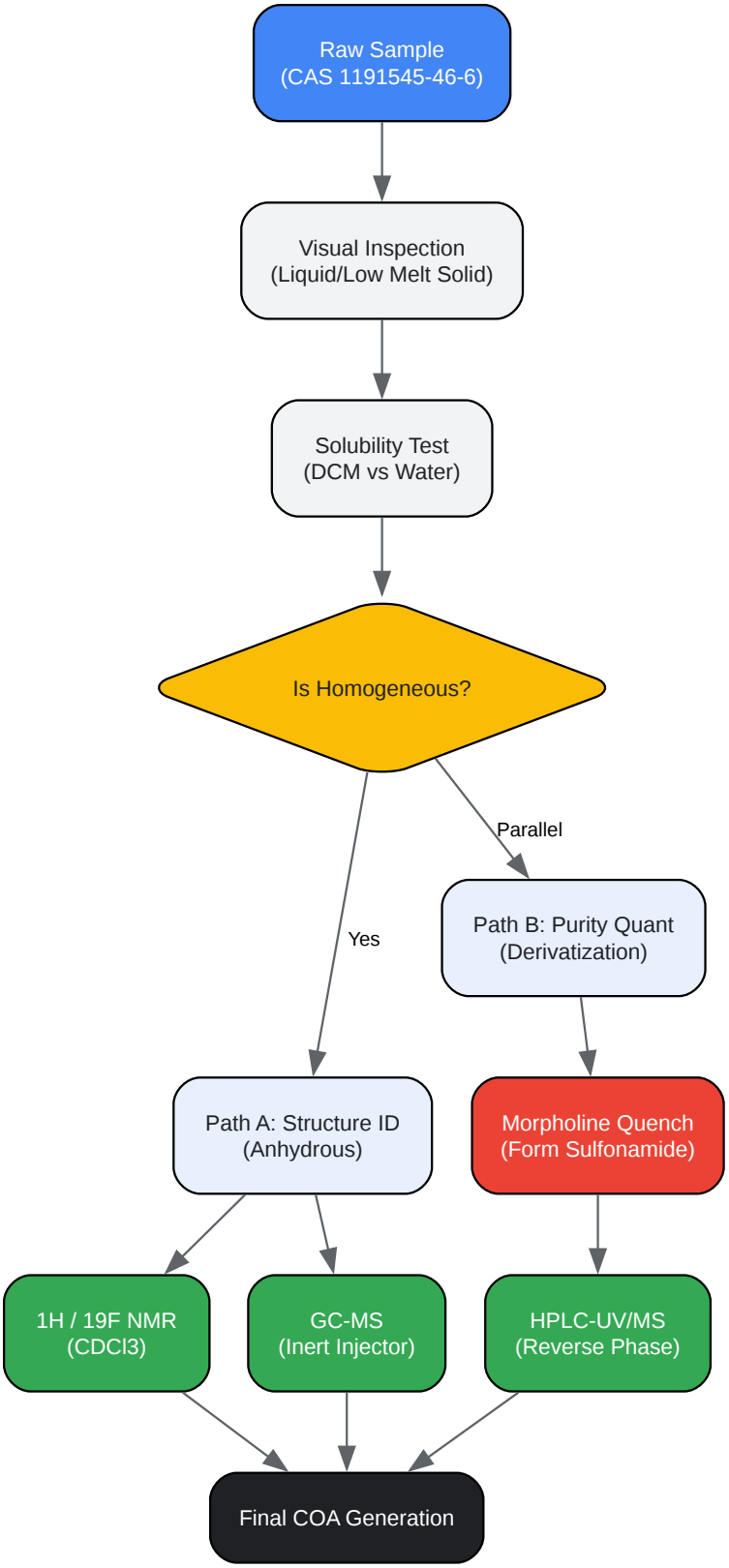
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  due to steric protection.

Part 4: Visualization of Workflows

Diagram 1: Analytical Characterization Workflow

This diagram outlines the decision tree for validating the material upon receipt.



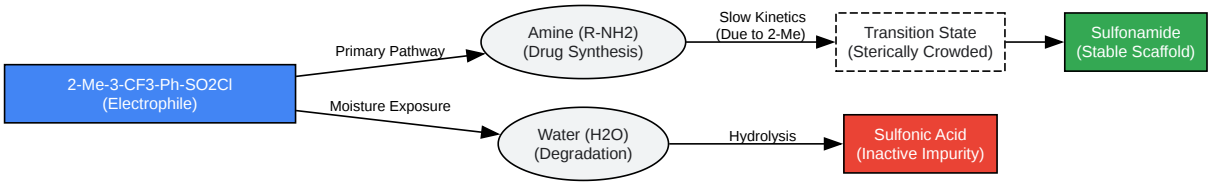
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Figure 1: Integrated analytical workflow ensuring structural confirmation and active content quantification.

Diagram 2: Reactivity & Derivatization Logic

This diagram illustrates the competing pathways and the steric influence of the 2-Methyl group.



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Figure 2: Reactivity profile highlighting the steric modulation of nucleophilic attack by the ortho-methyl group.

Part 5: References

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